

Personal protective equipment for handling 2,10-Dodecadiyne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,10-Dodecadiyne

Cat. No.: B1219805

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Essential Safety and Handling Guide for 2,10-Dodecadiyne

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for **2,10-Dodecadiyne**, a member of the alkadiyne family. Adherence to these procedures is critical for maintaining a safe laboratory environment.

Chemical Profile and Hazards

2,10-Dodecadiyne is a colorless liquid.^[1] While some safety data sheets (SDS) state that at its given concentration, it is not considered hazardous to health, others classify it as a combustible liquid that may be fatal if swallowed and enters airways.^{[2][3]} Repeated exposure may also cause skin dryness or cracking.^[4]

Physical and Chemical Properties

Physical State	Liquid [1] [2]
Appearance	Colorless [1] [2]
Odor	No information available [1] [2]
Molecular Formula	C12H18 [5] [6]
Molecular Weight	162.27 g/mol [5]
Boiling Point	103 - 104 °C / 217.4 - 219.2 °F [1]

Hazard Identification

GHS Classification	
Flammability	Combustible liquid [3]
Aspiration Hazard	Category 1: May be fatal if swallowed and enters airways [3] [4]
Skin Corrosion/Irritation	Causes skin irritation [7]
Eye Damage/Irritation	Causes serious eye irritation [7]
Specific Target Organ Toxicity	May cause respiratory irritation [7]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protective equipment is essential to minimize exposure and ensure safety.

Protection Type	Required PPE	Specifications and Guidelines
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[1][8]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Lab coat or coveralls.	Inspect gloves for integrity before use.[2] Remove gloves carefully to avoid skin contamination.[2]
Respiratory Protection	Not required under normal use conditions with adequate ventilation.[2][8]	If vapors or aerosols are generated, a half-mask respirator with an appropriate filter (e.g., EN140 with EN141 filter) is recommended.[2]

Procedural Guidance: Handling and Storage

Proper handling and storage protocols are critical to prevent accidents and maintain the chemical's integrity.

Handling:

- Ensure adequate ventilation in the work area.[2][8]
- Avoid contact with skin, eyes, and clothing.[1][2]
- Do not ingest or inhale.[1][2]
- Keep away from heat, sparks, open flames, and other ignition sources.[3]
- Use non-sparking tools.[8]
- Handle in accordance with good industrial hygiene and safety practices.[2]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][2][8]
- Store locked up.[3][4]
- Incompatible materials to avoid include strong oxidizing agents, acids, and bases.[8]

Emergency Procedures and First Aid

Immediate and appropriate responses to accidental exposure are crucial.

Exposure Type	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][2]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[1][2]
Inhalation	Remove to fresh air. Get medical attention if symptoms occur.[1][2]
Ingestion	Do NOT induce vomiting.[3][4] Clean mouth with water and drink plenty of water afterwards. Immediately call a POISON CENTER or doctor. [1][2][3][4]

In case of fire, use extinguishing media appropriate for the surrounding environment, such as carbon dioxide (CO₂), dry chemical, or chemical foam.[8] Firefighters should wear self-contained breathing apparatus and full protective gear.[2][8]

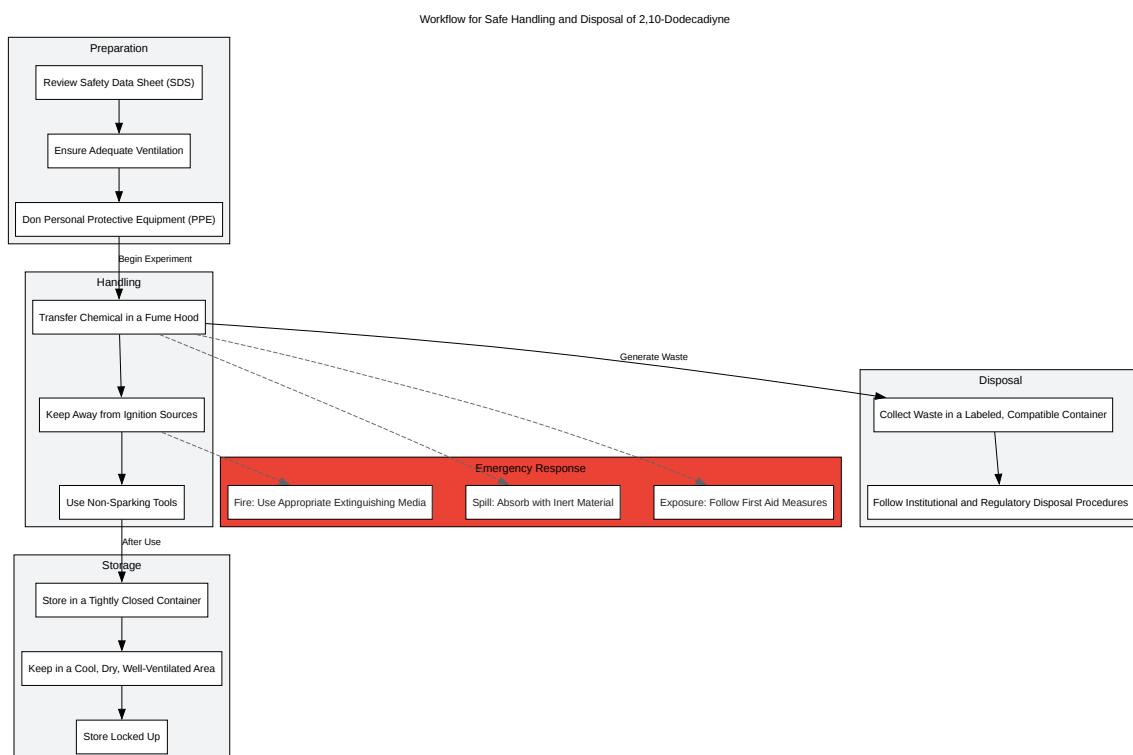
Disposal Plan

Chemical waste must be managed in accordance with local, regional, and national regulations. [1]

Waste Disposal:

- Dispose of contents and container to an approved waste disposal plant.[3]
- Do not release into the environment.[2]
- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[1]

Below is a logical workflow for the safe handling and disposal of **2,10-Dodecadiyne**.



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